

Personal protective equipment for handling Butyl 4-Carboxyphenyl Carbonate

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Compound of Interest

Compound Name: Butyl 4-Carboxyphenyl Carbonate

Cat. No.: B078654

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Essential Safety and Handling Guide for Butyl 4-Carboxyphenyl Carbonate

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Butyl 4-Carboxyphenyl Carbonate**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Chemical Identifier:

- Product Name: **Butyl 4-Carboxyphenyl Carbonate**
- CAS RN: 14180-12-2[1]

Hazard Summary: **Butyl 4-Carboxyphenyl Carbonate** is classified as harmful if swallowed, in contact with skin, or if inhaled.[1][2]

Hazard Classification (REGULATION (EC) No 1272/2008)	Hazard Statement	Signal Word	Pictogram
Acute toxicity, Category 4 (Oral)	H302: Harmful if swallowed	Warning	GHS07
Acute toxicity, Category 4 (Dermal)	H312: Harmful in contact with skin	Warning	GHS07
Acute toxicity, Category 4 (Inhalation)	H332: Harmful if inhaled	Warning	GHS07

Personal Protective Equipment (PPE)

Engineering controls, such as local exhaust ventilation, should be the primary method of exposure control.^[1] When handling **Butyl 4-Carboxyphenyl Carbonate**, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Hand Protection	Wear appropriate protective gloves.[1][2][3] Nitrile gloves are suitable for short-term protection against a broad range of chemicals.[4]	To prevent skin contact, as the substance is harmful upon dermal absorption.[1]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[3] A face shield may be required if there is a risk of splashing.[4]	To protect eyes from dust particles and potential splashes.
Skin and Body Protection	Wear protective clothing.[1][2] A lab coat should be worn and properly buttoned.[4]	To prevent skin exposure.[1]
Respiratory Protection	If engineering controls are insufficient to maintain exposure below permissible limits, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]	To prevent inhalation of harmful dust.[1]

Operational Plan: Safe Handling Procedure

1. Engineering Controls:

- Work in a well-ventilated area.[1]
- Use a local exhaust ventilation system to prevent the dispersion of dust.[1]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[3][5]

2. Handling:

- Avoid breathing dust.[1][2]

- Avoid contact with skin, eyes, and clothing.[1]
- Wash hands and face thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.

3. Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5]

Emergency and First Aid Procedures

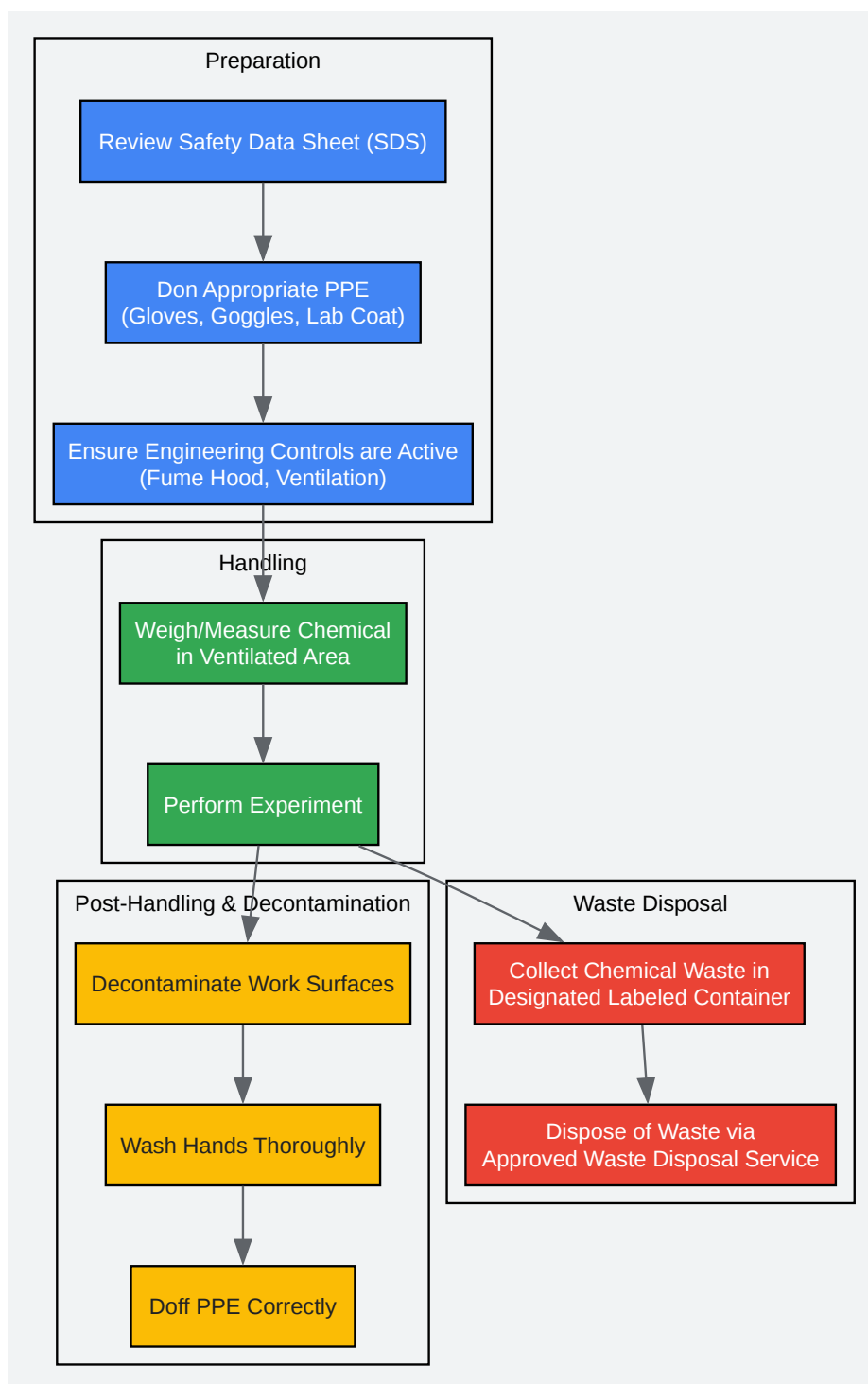
Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1] If breathing has stopped, provide artificial respiration.[6]
Skin Contact	Take off all contaminated clothing immediately. [1] Wash the affected area with plenty of soap and water.[1][6] Call a POISON CENTER or doctor if you feel unwell.[1]
Eye Contact	Rinse cautiously with water for several minutes. [3] If wearing contact lenses, remove them if it is easy to do so and continue rinsing.[1] If eye irritation persists, seek medical advice or attention.[1]
Ingestion	Rinse mouth.[1] Do NOT induce vomiting.[3] Call a POISON CENTER or doctor if you feel unwell.[1]

Disposal Plan

- Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)[\[7\]](#)
- Waste material must be disposed of in accordance with national and local regulations.[\[7\]](#)
- Do not allow the product to enter drains.[\[1\]](#)

Workflow for Safe Handling of Butyl 4-Carboxyphenyl Carbonate



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Caption: Workflow for the safe handling of **Butyl 4-Carboxyphenyl Carbonate**.

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